Technical Support Center: Purification of 3-Chlorothiophene-2-carbaldehyde

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Compound of Interest

Compound Name:	*3-Chlorothiophene-2-carbaldehyde*
CAS No.:	*67482-48-8*
Cat. No.:	*B1586069*

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As a Senior Application Scientist, this guide provides advanced troubleshooting and practical protocols for the purification of **3-Chlorothiophene-2-carbaldehyde** (CAS 67482-48-8). This key intermediate is often a liquid with a reported amber appearance and a low melting point, making its purification non-trivial.[1] This document is designed for chemistry professionals in research and pharmaceutical development, focusing on the underlying principles of purification to resolve common experimental challenges.

Frequently Asked Questions (FAQs): General Handling & Stability

Q1: My sample of **3-Chlorothiophene-2-carbaldehyde** darkened upon storage. What happened and how can I prevent it?

A1: **3-Chlorothiophene-2-carbaldehyde** is susceptible to both oxidation and polymerization, processes often catalyzed by air, light, and trace impurities. The darkening is a classic indicator of degradation. Aldehyde functionalities, particularly on electron-rich aromatic systems like

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thiophene, can oxidize to the corresponding carboxylic acid (3-Chlorothiophene-2-carboxylic acid).

Prevention Strategy:

- Inert Atmosphere: Always handle and store the compound under an inert atmosphere (e.g., nitrogen or argon).[1][2]
- Temperature Control: Store the material refrigerated at 2-8°C.[3] For long-term storage, some suppliers recommend temperatures as low as -20°C.[4]
- Light Protection: Use amber glass vials or wrap containers in aluminum foil to protect from light.
- Purity: Ensure the initial purity is high, as trace metal or acid/base impurities can catalyze degradation.

Q2: What are the primary safety concerns when handling this compound?

A2: **3-Chlorothiophene-2-carbaldehyde** is classified as a hazardous substance. Key concerns include:

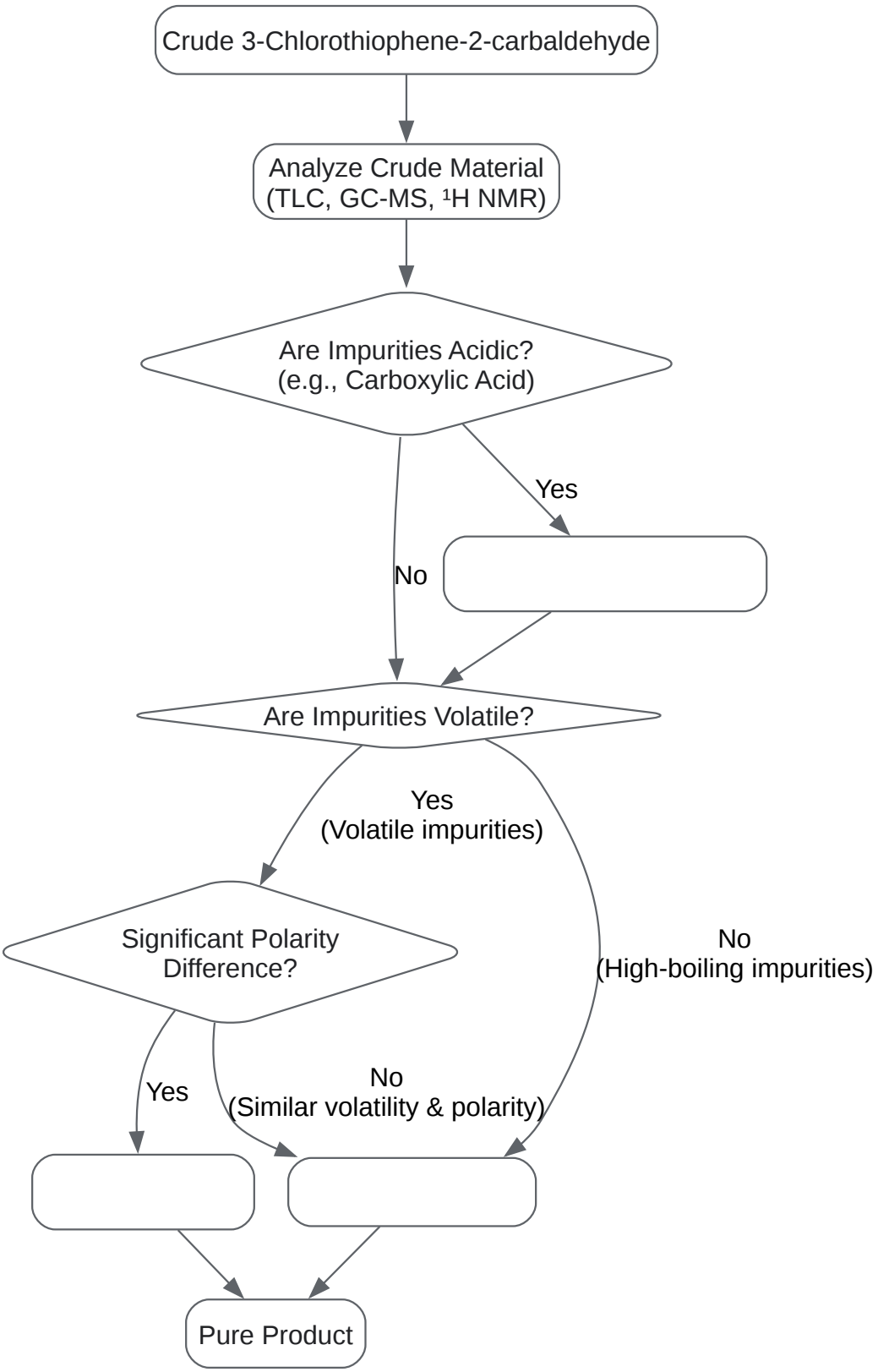
- Toxicity: It is harmful if swallowed, inhaled, or comes into contact with skin.[3]
- Irritation: It is known to cause skin and serious eye irritation.[2]
- Flammability: It is a combustible liquid with a flash point of 64°C.[1] Keep it away from open flames and heat sources.[1][2]

Always handle this chemical in a well-ventilated fume hood, wearing appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.

Purification Method Selection

Choosing the correct purification strategy depends on the scale of your experiment and the nature of the impurities. The following decision workflow provides a general guideline.

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